

3-(1-Pyridinio)-1-propanesulfonate safety and handling

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Compound of Interest

Compound Name: 3-(1-Pyridinio)-1-propanesulfonate

Cat. No.: B013951

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An In-depth Technical Guide to the Safety and Handling of **3-(1-Pyridinio)-1-propanesulfonate**

Introduction

3-(1-Pyridinio)-1-propanesulfonate, also known by synonyms such as PPS and NDSB 201, is a zwitterionic organic compound widely utilized in biochemical research and industrial applications.^{[1][2][3]} Its applications include use as a non-detergent sulfobetaine for solubilizing and stabilizing proteins, a component in electrophoresis buffers, and as a catalyst or additive in electroplating and chemical synthesis.^{[3][4][5][6]} This guide provides a comprehensive overview of the safety and handling protocols for **3-(1-Pyridinio)-1-propanesulfonate**, intended for researchers, scientists, and professionals in drug development and other technical fields.

Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling. **3-(1-Pyridinio)-1-propanesulfonate** is a white to off-white crystalline solid.^{[1][3][4][7]} It is generally stable under recommended storage conditions.^[8]

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ NO ₃ S	[1][2][4]
Molecular Weight	201.24 g/mol	[1][2][4]
CAS Number	15471-17-7	[1][2][8][9]
EC Number	239-491-3	[1][2]
Appearance	White to off-white crystalline powder/solid	[1][3][4][7][9]
Melting Point	275 - 277 °C (decomposes >280 °C)	[1][4][7][9]
pH	3.0 - 6.0 (at 111 g/L, 20 °C)	[1]
Solubility	Water: 240,500 mg/L at 25 °C; Soluble in water, slightly soluble in methanol.	[1][3][7][9]
Density	1.53 - 1.543 g/cm ³ at 20 °C	[4][9]
Flash Point	160 °C (closed cup)	[1][4]
Vapor Pressure	~0 Pa at 25 °C	[4][5][9]
log Pow	< -2.78 at 21.5 °C	[1][9]

Hazard Identification and Toxicology

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), **3-(1-Pyridinio)-1-propanesulfonate** is generally not considered hazardous.[8] However, some data suggests it may cause irritation to the eyes, skin, and respiratory tract upon exposure.[3][4][5]

Hazard Classification	Finding	Source(s)
GHS Classification	Not classified; No signal word required.	[1][8][9]
Potential Health Effects	May cause eye, skin, and respiratory tract irritation.	[3][4][5]
NFPA 704 Rating	Health: 0, Flammability: 1, Reactivity: 0	[1]

Toxicological Data

Limited acute toxicity data is available. The primary concern is irritation upon direct contact.

Test	Result	Species	Source(s)
LD50 Dermal	> 2000 mg/kg	Rat	[8]

Safety and Handling Protocols

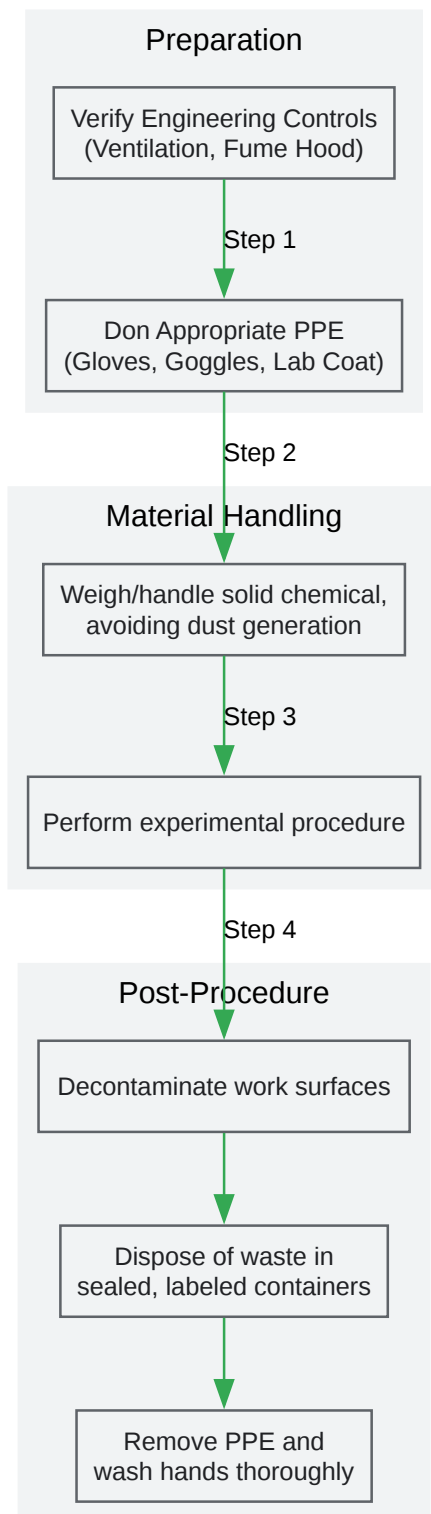
Adherence to proper laboratory procedures is crucial to minimize risk. This includes correct handling, storage, and the use of appropriate personal protective equipment (PPE).

Experimental Protocol: Standard Safe Handling

- Engineering Controls: Work in a well-ventilated area.[9] For procedures that may generate dust, use a chemical fume hood or provide appropriate exhaust ventilation.[1][8] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.0.
- Handling: Avoid contact with skin, eyes, and clothing.[8] Avoid the formation of dust and aerosols.[8][9]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling, and before eating, drinking, or smoking.[9]

- Storage: Store in a tightly closed container in a dry and well-ventilated place.^[9] It is classified as a combustible solid and should be stored accordingly.^[2] Recommended storage is at room temperature.^[4]^[5]

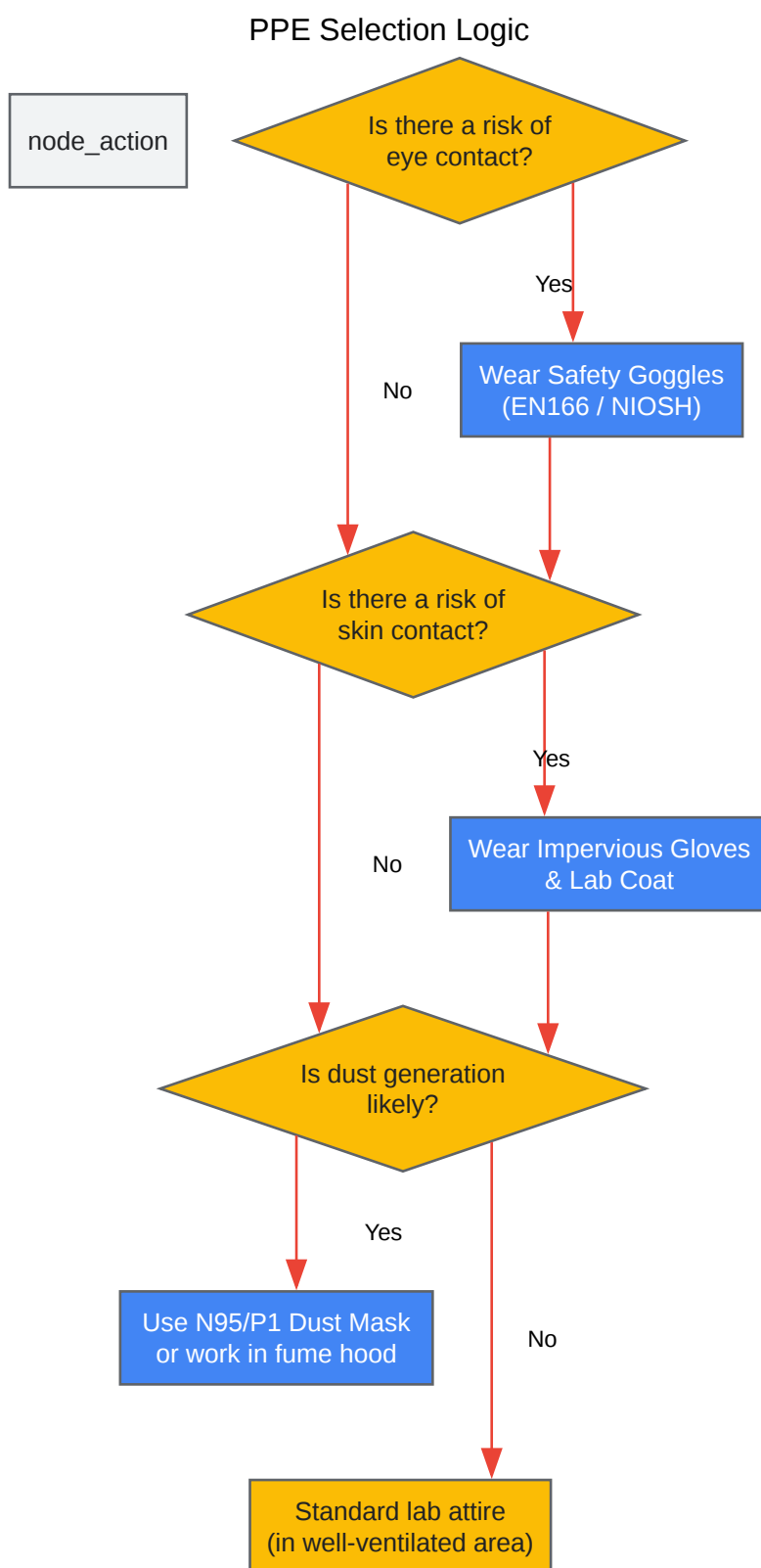
Workflow for Safe Handling

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Exposure Controls and Personal Protective Equipment (PPE)

The selection of PPE is dependent on the specific work conditions, including the quantity of material being handled and the potential for exposure.

- **Eye/Face Protection:** Wear chemical safety goggles conforming to EN166 (EU) or NIOSH-approved safety glasses with side-shields.^{[8][9]}
- **Skin Protection:** Handle with impervious gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing to prevent skin exposure.^{[8][9]}
- **Respiratory Protection:** Respiratory protection is generally not required for handling small quantities in a well-ventilated area.^[1] If dust is generated and nuisance levels are a concern, use a NIOSH-approved N95 or an EN 143 P1 dust mask.^{[1][2]} For higher potential exposures, a full-face respirator may be necessary.^[9]



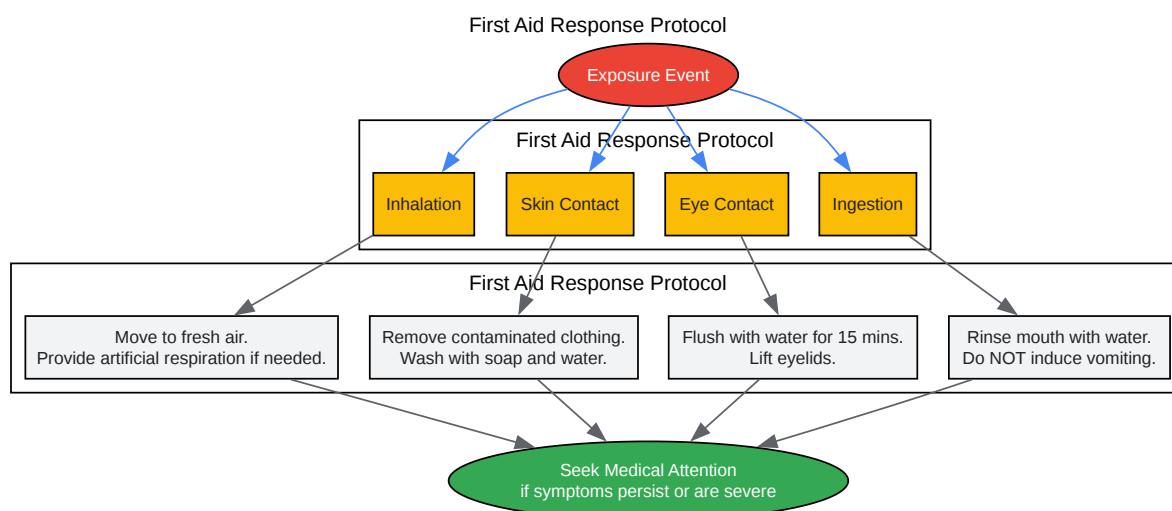
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Decision tree for selecting appropriate Personal Protective Equipment (PPE).

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of an accidental exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1][9]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[1][9] Seek medical attention if irritation or other symptoms develop.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[8][9] Seek medical attention.[8]
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1][9] Seek medical attention if symptoms occur.[8]



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Flowchart for first aid response based on exposure route.

Accidental Release and Disposal

Experimental Protocol: Spill Cleanup

- Evacuate: Keep unnecessary personnel away from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Wear appropriate PPE, including respiratory protection if dust is present, gloves, and eye protection.[9]
- Containment: Prevent further spillage if it is safe to do so.[9] Avoid allowing the chemical to enter drains.[9]
- Cleanup: Carefully sweep or shovel the spilled solid material into a suitable, closed, and labeled container for disposal.[1][8] Avoid actions that generate dust.[1][8]
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent and water.

Disposal Protocol

Dispose of unused product and waste materials in accordance with all applicable federal, state, and local environmental regulations.[1] The material should be disposed of as an unused product in its original container or a suitable alternative.[1] Do not dispose of it via household waste or sewer systems.

Fire-Fighting Measures

While the substance has a low flammability rating, proper procedures must be followed in the event of a fire.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][8][9]
- Specific Hazards: The material is combustible.[1] Thermal decomposition can produce hazardous gases and vapors, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sulfur oxides.[1][8]

- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[1][8][9]

Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage conditions.[8]
- Conditions to Avoid: Avoid dust formation, heat, and sources of ignition.[8]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[8]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.[1][8]
- Hazardous Polymerization: Hazardous polymerization will not occur.[8]

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